

Unveiling Forestine: A Technical Primer on a C19-Diterpenoid Alkaloid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Forestine*

Cat. No.: *B13851600*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, origin, and preliminary characterization of **Forestine**, a C19-diterpenoid alkaloid. As a novel natural product, the complete pharmacological profile of **Forestine** is still under investigation. This document consolidates the currently available scientific information, presenting it in a structured format to facilitate further research and development.

Discovery and Origin

Forestine is a naturally occurring C19-diterpenoid alkaloid isolated from the roots of *Aconitum forrestii* Stapf, a plant belonging to the Ranunculaceae family. The initial discovery and structural elucidation of **Forestine** were reported in the context of phytochemical investigations of this plant species, which is known to produce a variety of complex alkaloids.

The isolation of **Forestine** was first described by S. W. Pelletier and colleagues. Their work, along with subsequent studies, has been instrumental in characterizing this and other related alkaloids from *Aconitum forrestii*.

Physicochemical Properties

A summary of the key physicochemical properties of **Forestine** is provided in the table below. This information is essential for its handling, formulation, and further analytical studies.

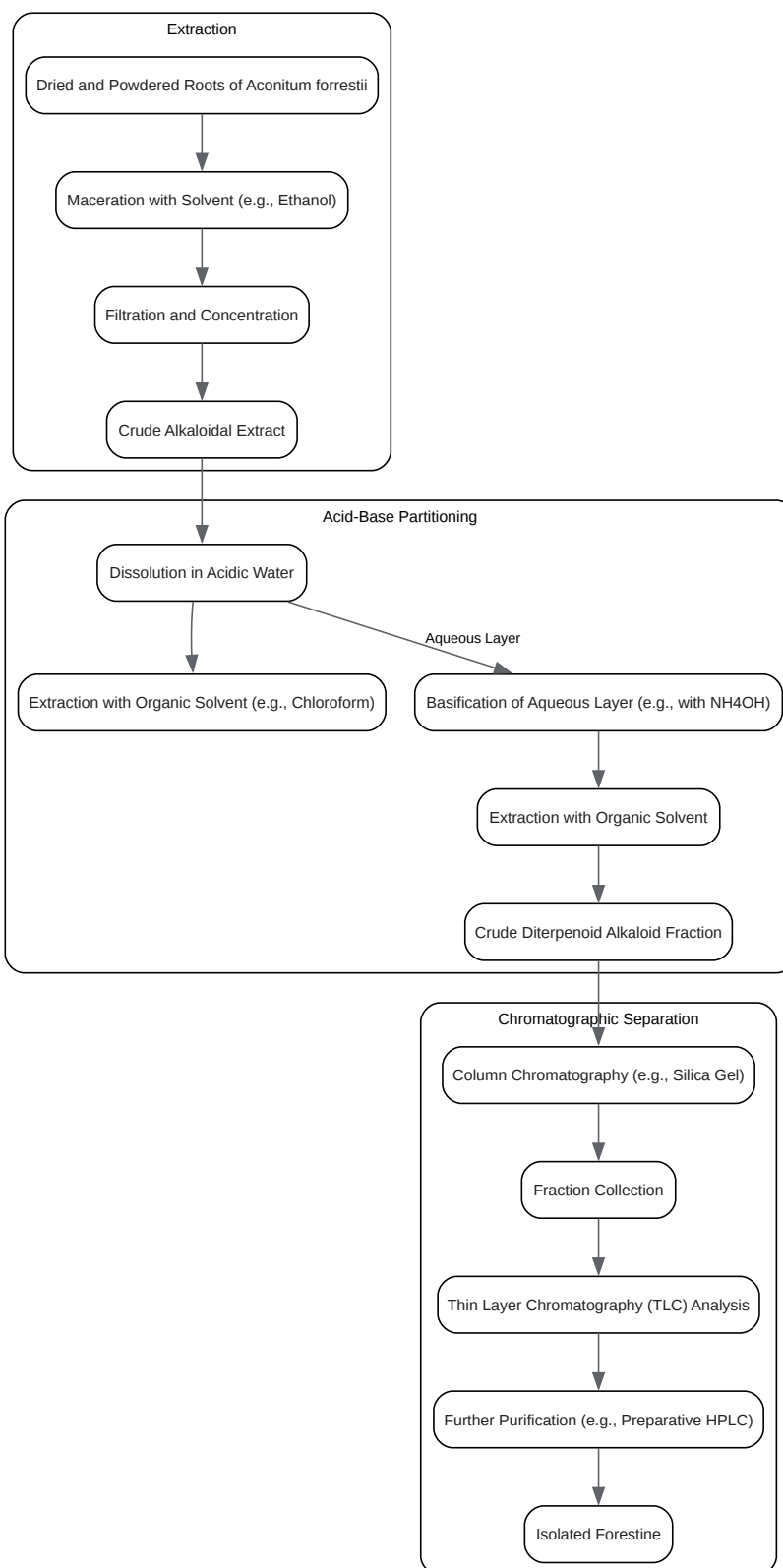
Property	Value	Reference
Molecular Formula	C ₃₃ H ₄₇ NO ₉	[1]
Molecular Weight	601.73 g/mol	[1]
CAS Number	91794-14-8	[1]
Class	C19-Diterpenoid Alkaloid	[1]
Source Organism	Aconitum forrestii Stapf (roots)	[1]

Experimental Protocols

Detailed experimental protocols for the isolation and purification of **Forestine** are crucial for its further study. While the complete, detailed procedures are proprietary to the initial research, a generalized workflow can be inferred from standard phytochemical practices for diterpenoid alkaloids.

General Isolation and Purification Workflow

The isolation of **Forestine** from the roots of *Aconitum forrestii* typically involves a multi-step process designed to separate the complex mixture of alkaloids present in the plant material. The following diagram illustrates a logical workflow for this process.



[Click to download full resolution via product page](#)

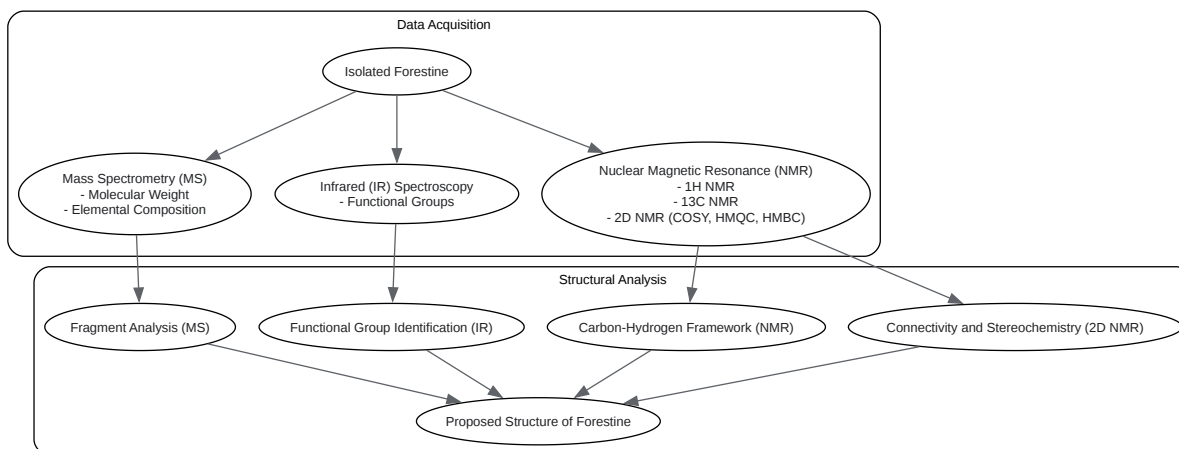
A generalized workflow for the isolation of **Forestine**.

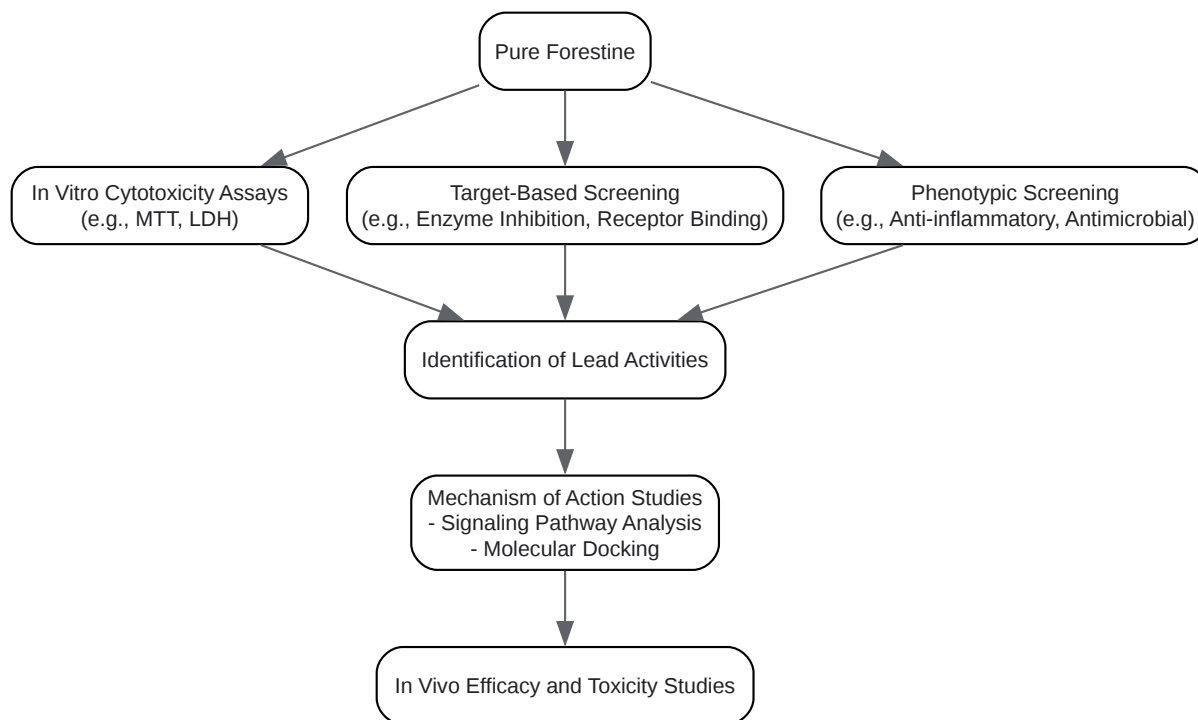
Structure Elucidation

The chemical structure of **Forestine** was determined through a combination of spectroscopic techniques. These methods are fundamental in natural product chemistry for elucidating the complex three-dimensional arrangement of atoms in a molecule.

Spectroscopic Analysis Workflow

The logical flow of spectroscopic data acquisition and interpretation for the structural elucidation of a novel compound like **Forestine** is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Unveiling Forestine: A Technical Primer on a C19-Diterpenoid Alkaloid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13851600#forestine-discovery-and-origin\]](https://www.benchchem.com/product/b13851600#forestine-discovery-and-origin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com